

identifying BMS 488043 off-target effects

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Compound of Interest

Compound Name: BMS 488043

Cat. No.: B10785880

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Technical Support Center: BMS-488043

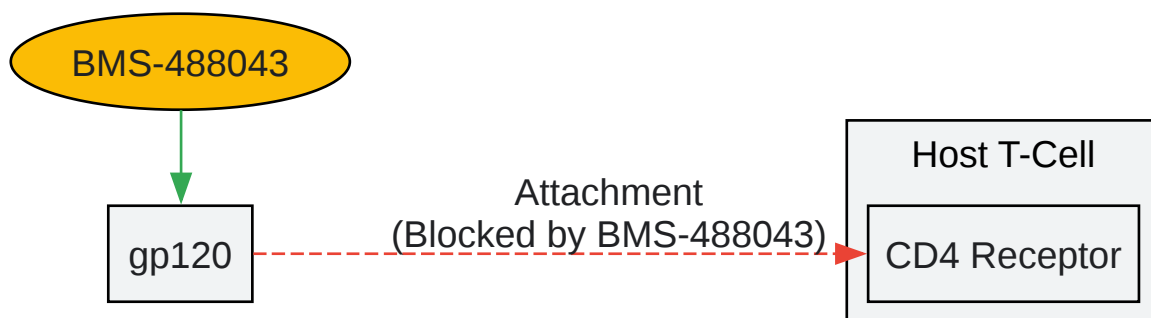
This technical support guide provides troubleshooting information and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with BMS-488043. The content focuses on identifying and understanding potential off-target effects during experimentation.

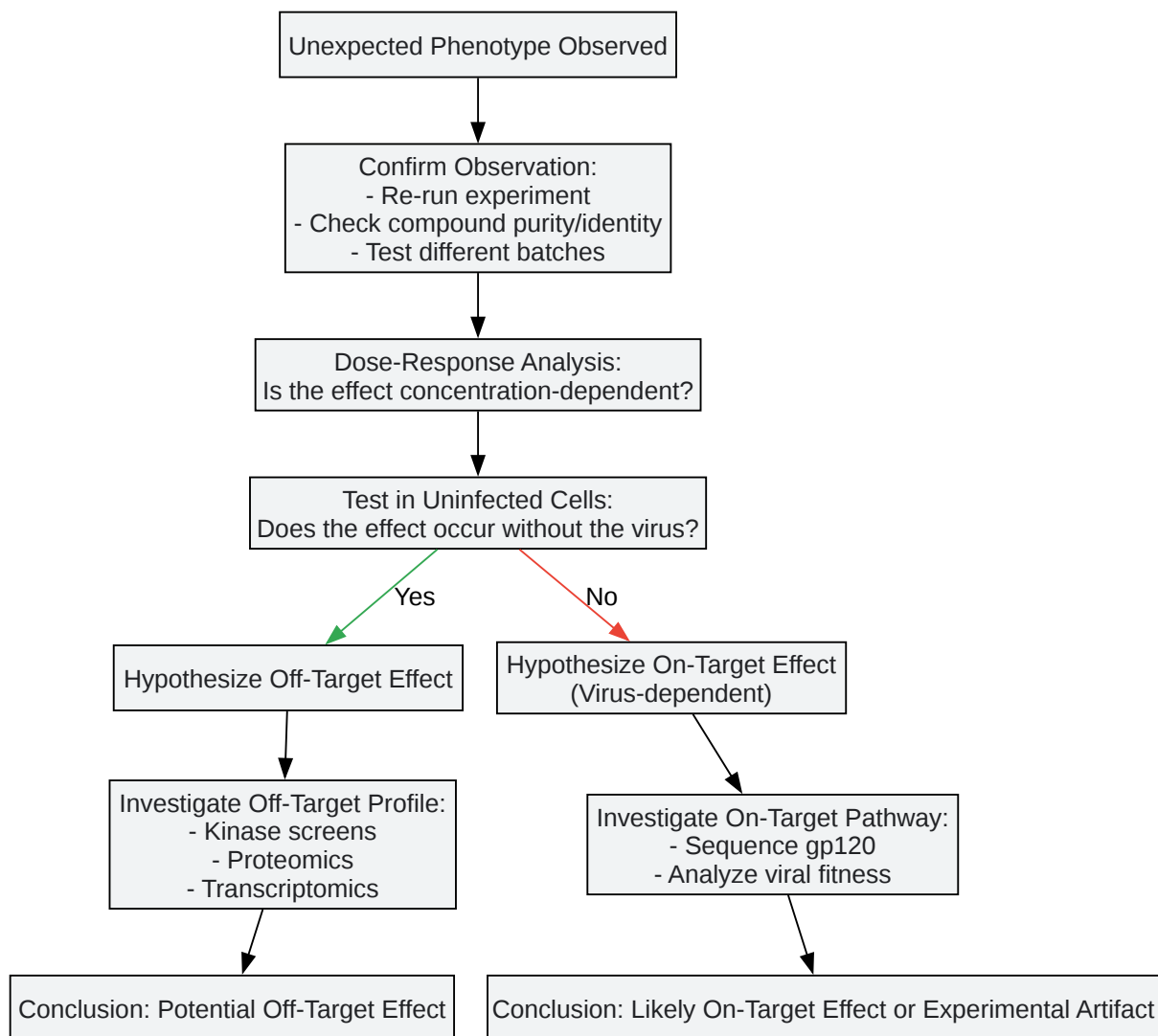
Frequently Asked Questions (FAQs)

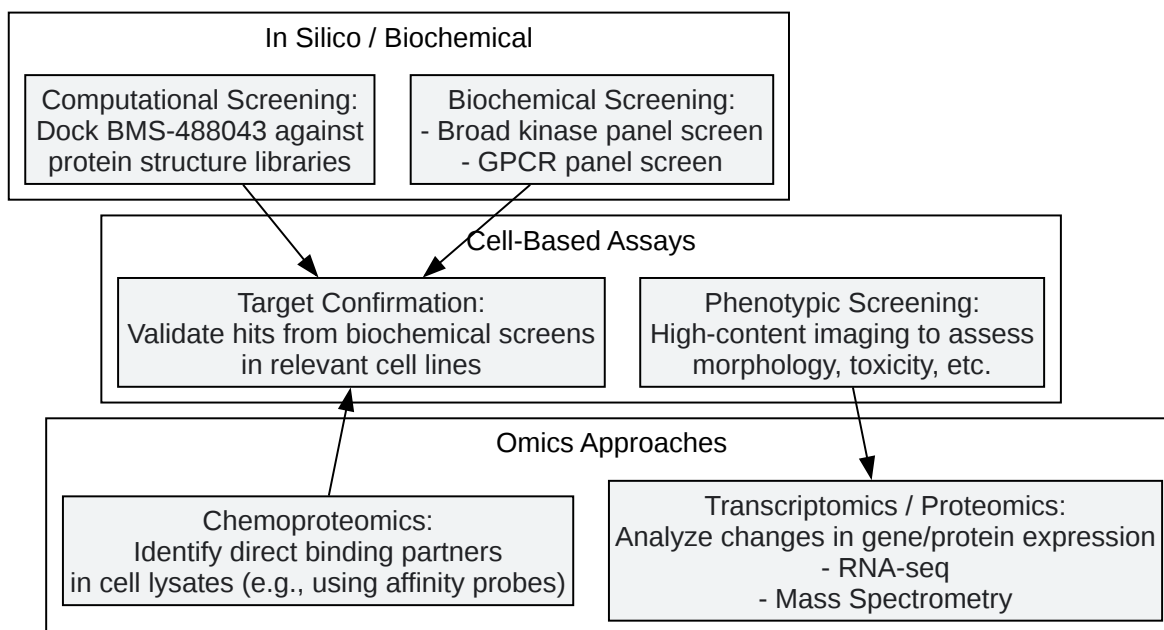
Q1: What is the primary on-target mechanism of action for BMS-488043?

BMS-488043 is a small-molecule inhibitor of Human Immunodeficiency Virus Type 1 (HIV-1) entry.^[1] Its primary mechanism is to bind directly to the viral envelope glycoprotein gp120.^[2] This binding event locks gp120 in a conformation that prevents it from attaching to the CD4 receptor on host lymphocytes, which is the initial step required for the virus to enter and infect the cell.^{[2][3]} The compound accommodates the CD4 binding pocket and interferes with this interaction in a noncompetitive manner.^{[1][3]}

On-Target HIV-1 Entry Inhibition Pathway







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References

- 1. Understanding the binding mode and function of BMS-488043 against HIV-1 viral entry - PubMed [pubmed.ncbi.nlm.nih.gov]
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